

Safe Handling of 4-Bromomethyl-2-chloro-1-methoxybenzene: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromomethyl-2-chloro-1-methoxybenzene

Cat. No.: B1281141

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety manual. Always consult the most recent Safety Data Sheet (SDS) from your supplier and adhere to all institutional and regulatory safety protocols.

Introduction

4-Bromomethyl-2-chloro-1-methoxybenzene is a substituted aromatic compound with applications in organic synthesis, particularly in the development of pharmaceutical intermediates. Its chemical structure, featuring a reactive bromomethyl group, also presents significant health and safety hazards. This guide provides an in-depth overview of the safe handling, storage, and emergency procedures for this compound, designed for laboratory and research environments.

Hazard Identification and Classification

4-Bromomethyl-2-chloro-1-methoxybenzene is classified as a hazardous substance. The primary hazards are its corrosive nature and its properties as a lachrymator (a substance that irritates the eyes and causes tearing).

GHS Hazard Statements:

- Causes severe skin burns and eye damage.[1]
- May cause respiratory irritation.[1]
- Toxic if swallowed.[1]

Due to its corrosive and irritant properties, all handling of this compound should be conducted with appropriate personal protective equipment (PPE) and within a certified chemical fume hood.

Physical and Chemical Properties

Quantitative data for the physical and chemical properties of **4-Bromomethyl-2-chloro-1-methoxybenzene** is limited. The following table summarizes available predicted and experimental data. Researchers should verify these properties with the specific batch and supplier information.

Property	Value	Source
Molecular Formula	C ₈ H ₈ BrClO	[1][2][3]
Molecular Weight	235.51 g/mol	[1][2][3]
Appearance	Pale yellow oil or solid	[4]
Boiling Point	273.0 ± 25.0 °C (Predicted)	[2]
Density	1.520 ± 0.06 g/cm ³ (Predicted)	[2][4]
Solubility	Soluble in Dichloromethane, Ethyl Acetate	[4]
Melting Point	Data not available	
Vapor Pressure	Data not available	

Toxicological Information

Detailed toxicological data for **4-Bromomethyl-2-chloro-1-methoxybenzene** is largely unavailable. The toxicological properties have not been thoroughly investigated. However,

based on its chemical structure and GHS classification, it should be treated as a highly hazardous substance.

Toxicity Data	Value
LD50 (Oral)	No data available
LD50 (Dermal)	No data available
LC50 (Inhalation)	No data available

Occupational Exposure Limits:

- No specific occupational exposure limits (e.g., PEL, TLV) have been established for **4-Bromomethyl-2-chloro-1-methoxybenzene**.

Given the lack of data, exposure should be minimized to the lowest possible level.

Safe Handling and Storage

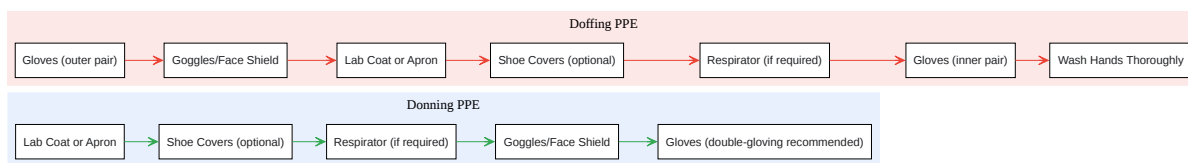
Engineering Controls

All work with **4-Bromomethyl-2-chloro-1-methoxybenzene**, including weighing and transfer, must be conducted in a certified chemical fume hood to minimize inhalation exposure.^[5]

Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.^[6]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling this compound. The following diagram outlines the correct sequence for donning and doffing PPE.



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PPE Donning and Doffing Sequence

Specific PPE Recommendations:

- Eye Protection: Chemical splash goggles and a face shield are required.[7]
- Skin Protection: A chemical-resistant lab coat or apron should be worn.[5]
- Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) are mandatory. Double-gloving is recommended. Inspect gloves for any signs of degradation or puncture before use.[8]
- Respiratory Protection: If there is a risk of aerosol generation or if working outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Storage

Store **4-Bromomethyl-2-chloro-1-methoxybenzene** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.[2] It should be stored away from incompatible materials such as strong oxidizing agents, bases, and moisture.[9] Storage at 2-8°C under an inert atmosphere (e.g., argon or nitrogen) is recommended.[2]

Emergency Procedures

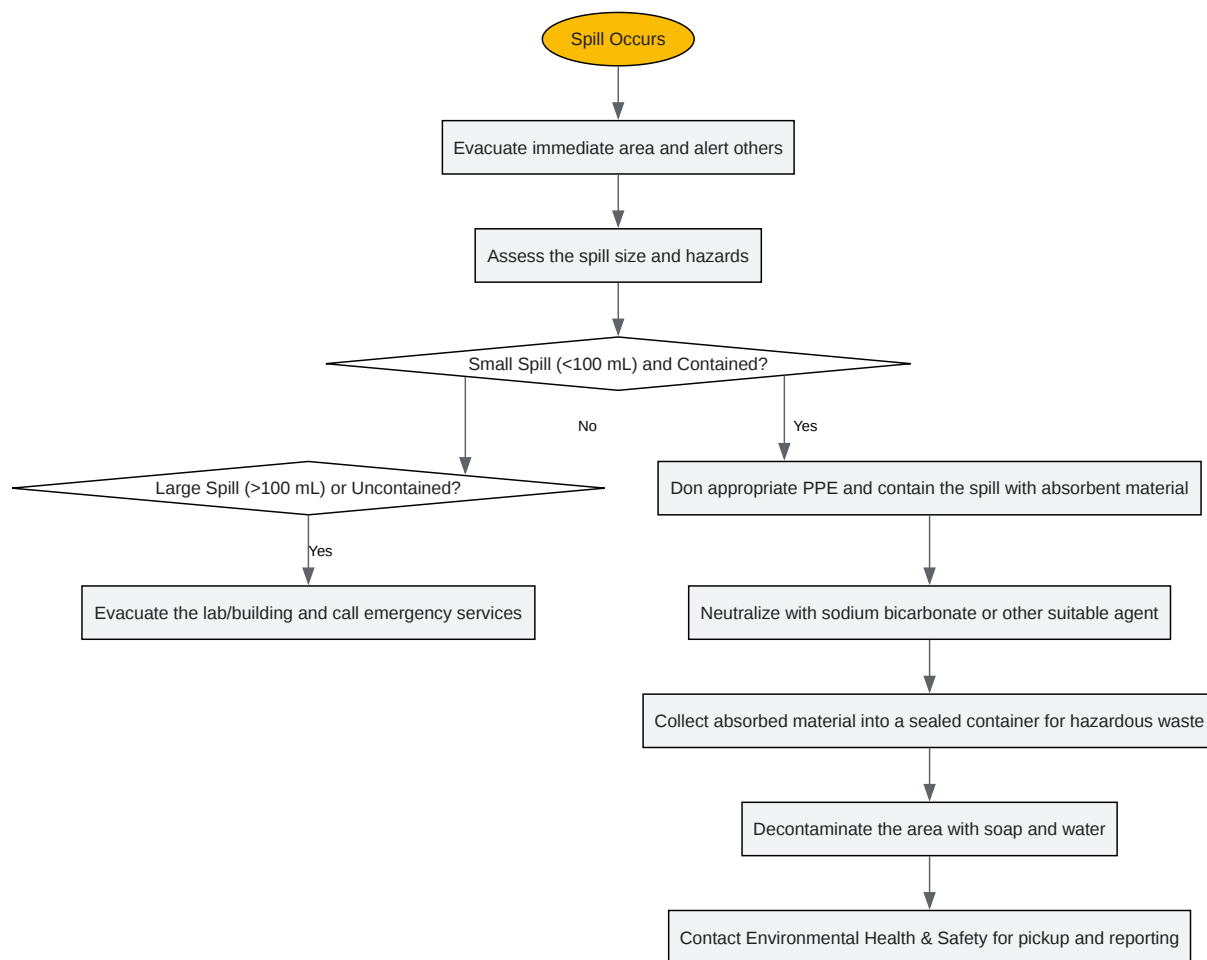
First Aid Measures

The following table outlines the immediate first aid response to exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. [6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [6]
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [6]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [8]

Spill Response

In the event of a spill, follow the procedures outlined in the diagram below.



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Chemical Spill Response Workflow

Spill Cleanup Protocol:

- **Evacuate and Alert:** Immediately evacuate the spill area and alert nearby personnel.
- **Control Vapors:** If safe to do so, cover the spill with a compatible absorbent material to control the release of vapors.
- **Personal Protection:** Before attempting cleanup, don the appropriate PPE as outlined in section 5.2.
- **Containment:** For liquid spills, create a dike around the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).[6] For solid spills, carefully sweep the material to avoid generating dust.[10]
- **Neutralization:** Due to the corrosive nature of this compound, a neutralization step may be necessary. For acidic byproducts resulting from hydrolysis, a weak base like sodium bicarbonate can be used.[11]
- **Collection and Disposal:** Carefully collect the absorbed and neutralized material into a clearly labeled, sealed container for hazardous waste disposal.[6]
- **Decontamination:** Decontaminate the spill area and any equipment used with a suitable cleaning solution (e.g., soap and water), followed by a final rinse with water.[6]
- **Reporting:** Report the spill to your institution's Environmental Health and Safety (EHS) department.

Fire Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam. Avoid using a direct stream of water, as it may react with the substance.[9]
- **Specific Hazards:** Upon combustion, this compound may produce toxic and corrosive fumes, including hydrogen bromide and hydrogen chloride.[6]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Disposal Considerations

All waste containing **4-Bromomethyl-2-chloro-1-methoxybenzene** must be disposed of as hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain. Contaminated labware and PPE should also be disposed of as hazardous waste.

Experimental Protocols

Due to the hazardous nature of this compound, detailed experimental protocols should be developed and reviewed by qualified personnel before any work is initiated. The following are general guidelines for common laboratory procedures.

Weighing and Transferring

- Perform all weighing and transfer operations within a chemical fume hood.
- Use a tared, sealed container to weigh the solid or liquid.
- If transferring a solid, use a spatula and ensure that no dust is generated.
- If transferring a liquid, use a calibrated syringe or pipette.
- Clean any residual material from the spatula or syringe with a suitable solvent in the fume hood, and dispose of the solvent as hazardous waste.

Reaction Setup and Quenching

- Set up all reactions in a chemical fume hood.
- Ensure that all glassware is dry and free of contaminants.
- Add reagents slowly and in a controlled manner, especially when working with reactive materials.
- When quenching a reaction, do so slowly and with appropriate cooling to control any exothermic processes.
- Be aware of potential gas evolution during quenching and ensure adequate ventilation.

Conclusion

4-Bromomethyl-2-chloro-1-methoxybenzene is a valuable research chemical that requires stringent safety precautions due to its corrosive and lachrymatory properties. A thorough understanding of its hazards, proper use of engineering controls and personal protective equipment, and adherence to established emergency procedures are essential for its safe handling in a research environment. Always prioritize safety and consult with your institution's safety professionals before working with this compound.

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